

GW280264X stability and storage conditions

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Compound of Interest

Compound Name: GW280264X

CAS No.: 866924-39-2

Cat. No.: B560487

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Technical Support Center: GW280264X

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **GW280264X**. It includes troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful application of this potent ADAM10 and ADAM17 inhibitor in your research.

Stability and Storage Conditions

Proper storage and handling of **GW280264X** are critical for maintaining its activity and ensuring reproducible experimental outcomes.

Storage Recommendations

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Stable at room temperature for short periods (e.g., during shipping)[1].
4°C	2 years		
In Solvent (e.g., DMSO)	-80°C	6 months - 1 year	Aliquot to avoid repeated freeze-thaw cycles[2].
-20°C	1 month	Use fresh, moisture-free DMSO for preparing stock solutions as moisture can reduce solubility[3].	

Solubility Data

Solvent	Maximum Concentration
DMSO	~100-125 mg/mL (~173.70-217.12 mM)[1][3][4][5][6]
In vivo Formulation (10% DMSO + 90% Corn Oil)	≥ 2.08 mg/mL (3.61 mM)[1][6]

Troubleshooting Guide

This section addresses common issues that may arise during the handling and use of **GW280264X**.

Issue 1: Precipitation of **GW280264X** in solution.

- Question: My **GW280264X** solution, especially the in vivo formulation, shows precipitation. What should I do?

- Answer: Precipitation can occur if the compound is not fully dissolved or if the solvent properties change.
 - For DMSO stock solutions: Ensure you are using fresh, anhydrous DMSO. Moisture can decrease solubility[3]. Gentle warming (to 37°C) and sonication can aid in complete dissolution[1].
 - For in vivo formulations: Prepare the formulation by adding each solvent sequentially and ensuring the solution is clear before adding the next solvent[1]. If precipitation occurs, gentle heating and/or sonication can be used to redissolve the compound[1]. It is highly recommended to prepare in vivo working solutions fresh on the day of use[1].

Issue 2: Inconsistent or unexpected experimental results.

- Question: I am observing high variability or unexpected outcomes in my experiments with **GW280264X**. What could be the cause?
- Answer: Inconsistent results can stem from several factors related to the inhibitor's stability, preparation, and experimental setup.
 - Inhibitor Integrity: Ensure that the compound has been stored correctly according to the recommendations to prevent degradation. Avoid repeated freeze-thaw cycles of stock solutions by preparing aliquots[2].
 - Concentration Accuracy: Verify the calculations for your dilutions. For in vitro assays, ensure thorough mixing of the final working solution in the culture medium.
 - Off-Target Effects: While **GW280264X** is a potent inhibitor of ADAM10 and ADAM17, like many kinase inhibitors, off-target effects are possible, especially at higher concentrations. Consider performing a dose-response experiment to determine the optimal concentration for your specific cell type and assay.
 - Cell Line Specificity: The response to ADAM10/17 inhibition can be cell-type specific. The expression levels of ADAM10, ADAM17, and their substrates can vary between different cell lines, leading to different outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **GW280264X**?

A1: **GW280264X** is a potent, dual inhibitor of the metalloproteinases ADAM10 and ADAM17 (also known as TACE)[7]. These enzymes are "shedddases" that cleave the extracellular domains of various cell surface proteins, releasing them from the cell surface. By inhibiting ADAM10 and ADAM17, **GW280264X** prevents the shedding of their substrates, thereby modulating signaling pathways involved in inflammation, cell proliferation, and immune responses[5][7].

Q2: How should I prepare a stock solution of **GW280264X**?

A2: To prepare a stock solution, dissolve **GW280264X** powder in anhydrous DMSO to the desired concentration, for example, 100 mg/mL[6]. The use of sonication may be necessary to fully dissolve the compound[6]. Store the stock solution in aliquots at -80°C for up to 6 months[7].

Q3: How do I prepare **GW280264X** for in vivo administration?

A3: A common formulation for intraperitoneal (i.p.) injection involves a two-step process. First, prepare a concentrated stock solution in DMSO. Then, for the working solution, dilute the DMSO stock in corn oil. A typical final formulation is 10% DMSO and 90% corn oil. Always add the DMSO stock to the corn oil and mix thoroughly to ensure a clear solution[1][6]. It is recommended to prepare the in vivo formulation fresh for each use[1].

Q4: What are the reported IC50 values for **GW280264X**?

A4: The IC50 values for **GW280264X** are approximately 8.0 nM for ADAM17 (TACE) and 11.5 nM for ADAM10[6][7].

Experimental Protocols

Cell Viability Assay (MTT-based)

This protocol is adapted for determining the effect of **GW280264X** on the viability of adherent cells.

Materials:

- **GW280264X**
- Anhydrous DMSO
- Cell culture medium appropriate for your cell line
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of culture medium. Incubate for 24 hours to allow for cell attachment.
- **Compound Preparation:** Prepare a series of dilutions of **GW280264X** in culture medium from your DMSO stock solution. Ensure the final DMSO concentration in all wells (including controls) is consistent and non-toxic to the cells (typically $\leq 0.5\%$).
- **Treatment:** Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of **GW280264X**. Include wells with medium and DMSO only as a vehicle control.
- **Incubation:** Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C until a purple precipitate is visible.
- **Solubilization:** Add 100 μ L of solubilization solution to each well and mix thoroughly by pipetting to dissolve the formazan crystals.
- **Absorbance Measurement:** Read the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage of the vehicle-treated control cells.

In Vivo Administration Protocol (Mouse Model)

This protocol provides a general guideline for the intraperitoneal administration of **GW280264X** in mice, based on studies investigating its effects on spinal cord injury[1][6].

Materials:

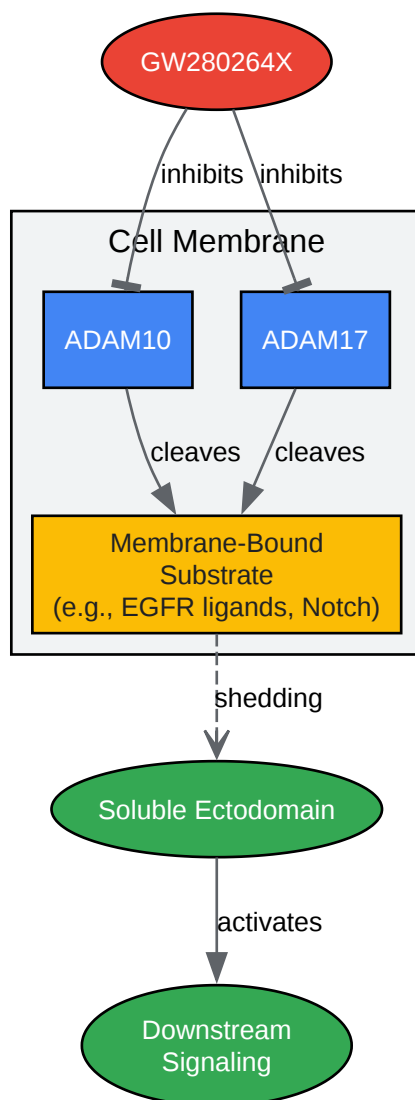
- **GW280264X**
- Anhydrous DMSO
- Corn oil
- Sterile syringes and needles

Procedure:

- Formulation Preparation (prepare fresh):
 - Prepare a 20.8 mg/mL stock solution of **GW280264X** in DMSO[1].
 - To prepare the final working solution, add 100 μ L of the DMSO stock solution to 900 μ L of corn oil to achieve a final concentration of 2.08 mg/mL in 10% DMSO/90% corn oil[1].
 - Mix thoroughly by vortexing to ensure a clear and homogenous solution.
- Dosing:
 - A typical dosage used in studies is 100 μ g/kg body weight[6].
 - Calculate the required volume for injection based on the animal's weight and the concentration of the working solution.
 - Administer the calculated volume via intraperitoneal (i.p.) injection.
- Treatment Schedule:
 - The treatment schedule will depend on the experimental design. In some studies, administration is performed once daily for a specific duration (e.g., one week)[1][6].

Visualizations

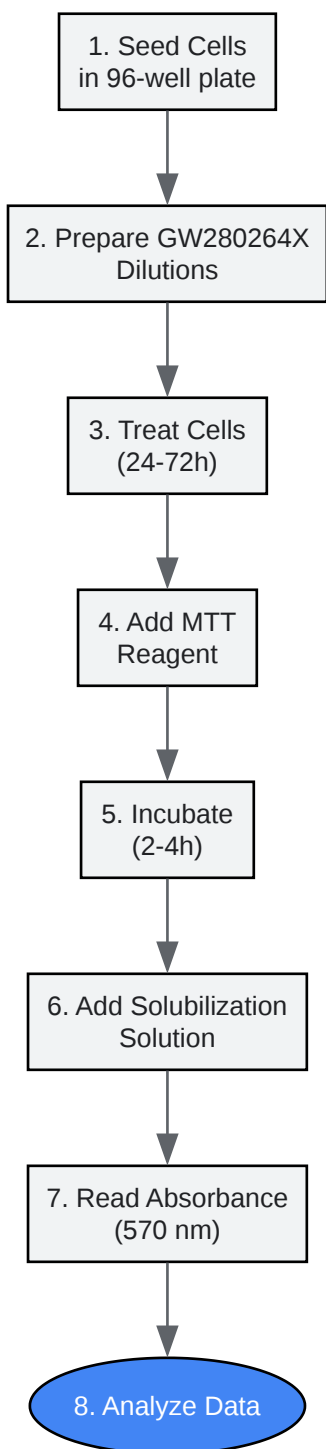
Signaling Pathway of ADAM10/17 Inhibition by GW280264X



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Caption: Inhibition of ADAM10/17 by **GW280264X** prevents substrate shedding.

Experimental Workflow for In Vitro Cell Viability Assay



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